

Application Notes and Protocols for Preparing HC-067047 Stock Solution in DMSO

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Compound of Interest

Compound Name: HC-067047

Cat. No.: B1672955

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

HC-067047 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel.^{[1][2]} It is a valuable tool for studying the physiological and pathological roles of TRPV4 in various biological systems. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **HC-067047** stock solutions in dimethyl sulfoxide (DMSO).

2. Chemical and Physical Properties

A summary of the key chemical and physical properties of **HC-067047** is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

Table 1: Chemical and Physical Properties of **HC-067047**

Property	Value	Reference
Molecular Weight	471.51 g/mol	[1][3]
Formula	C ₂₆ H ₂₈ F ₃ N ₃ O ₂	[1]
Appearance	White solid	[4]
Purity	≥98% (HPLC)	[1]
CAS Number	883031-03-6	[1]

3. Solubility

HC-067047 exhibits good solubility in DMSO, making it a suitable solvent for preparing high-concentration stock solutions. The reported solubility in DMSO varies slightly among suppliers but is consistently in a range suitable for most laboratory applications. It is sparingly soluble in ethanol and insoluble in water.[3]

Table 2: Solubility of **HC-067047**

Solvent	Maximum Concentration	Reference
DMSO	15 mg/mL - 100 mM (approx. 47.15 mg/mL)	[1][5]
Ethanol	~25 mM	[1]
Water	Insoluble	[3]

4. Experimental Protocol: Preparation of a 10 mM **HC-067047** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **HC-067047** in DMSO. This is a common stock concentration for in vitro and in vivo studies.

4.1. Materials and Equipment

- **HC-067047** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)

- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

4.2. Procedure

- **Equilibration:** Allow the vial of **HC-067047** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on an analytical balance. Carefully weigh the desired amount of **HC-067047** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.715 mg of **HC-067047**.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **HC-067047** powder. To prepare a 10 mM solution with 4.715 mg of **HC-067047**, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed microcentrifuge tubes or cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Table 3: Example Calculations for Preparing **HC-067047** Stock Solutions

Desired Stock Concentration	Mass of HC-067047 for 1 mL	Volume of DMSO
1 mM	0.4715 mg	1 mL
5 mM	2.3575 mg	1 mL
10 mM	4.715 mg	1 mL
50 mM	23.575 mg	1 mL
100 mM	47.15 mg	1 mL

5. Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **HC-067047** stock solution.

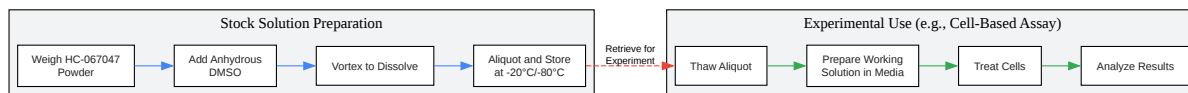
- Solid Compound: Store the powdered form of **HC-067047** at +4°C.[1]
- Stock Solutions: Store DMSO stock solutions in aliquots at -20°C for up to one month or at -80°C for up to one year to avoid repeated freeze-thaw cycles.[3] Before use, thaw the aliquot at room temperature and ensure the solution is clear.

6. Safety Precautions

- Handle **HC-067047** and DMSO in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for detailed safety information.[5][6]
- Dispose of waste according to institutional and local regulations.

7. Experimental Workflow

The following diagram illustrates the general workflow for preparing and using an **HC-067047** stock solution in a typical cell-based assay.

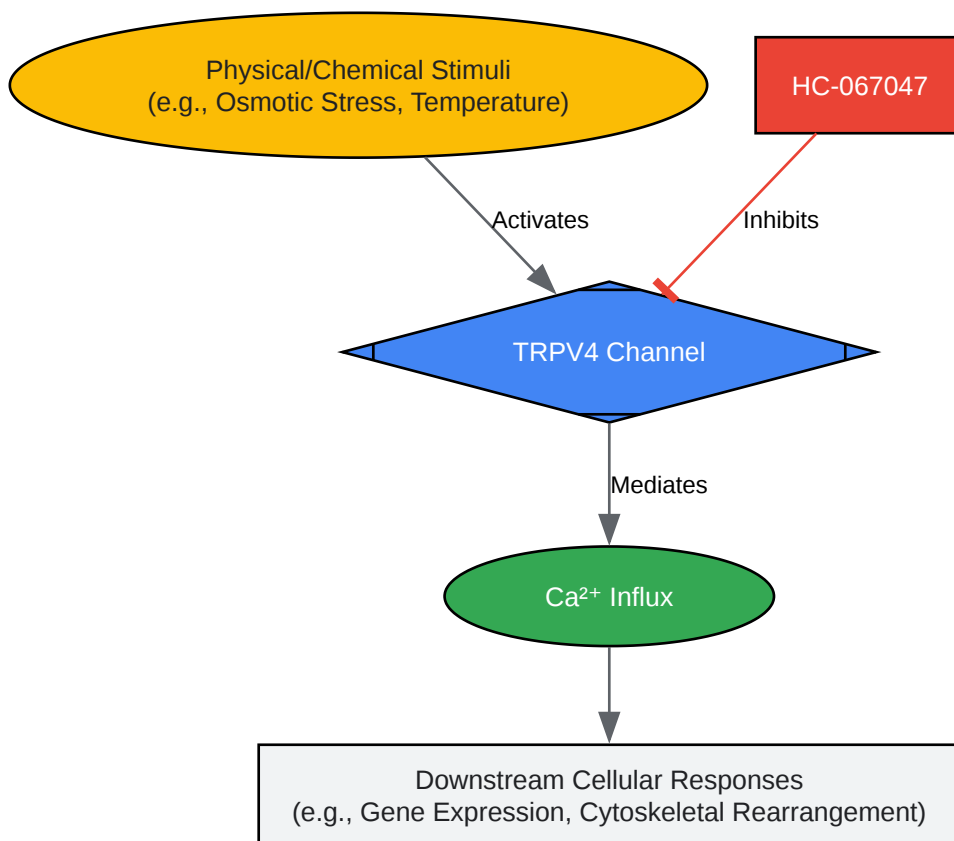


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Caption: Workflow for **HC-067047** stock solution preparation and use.

8. Signaling Pathway Context

HC-067047 acts by inhibiting the TRPV4 channel, which is a non-selective cation channel involved in various cellular processes. The diagram below shows a simplified representation of where **HC-067047** acts.



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Caption: Inhibition of the TRPV4 signaling pathway by **HC-067047**.

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References

- 1. bio-techne.com [bio-techne.com]
- 2. HC 067047 | TRPV4 channel antagonist | Hello Bio [hellobio.com]
- 3. selleckchem.com [selleckchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. caymanchem.com [caymanchem.com]
- 6. merckmillipore.com [merckmillipore.com]
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